

Navigating the Safety Profile of Boc-D-Lys(Z)-OH: A Technical Guide

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Compound of Interest

Compound Name: Boc-D-Lys(Z)-OH

Cat. No.: B557103

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available material safety data sheet (MSDS) information for α -Boc-N ϵ -Z-D-lysine (**Boc-D-Lys(Z)-OH**). As a critical building block in peptide synthesis and drug development, a thorough understanding of its safety and handling properties is paramount. This document collates available data on its physical and chemical properties, hazard classifications, and general safety precautions to ensure safe laboratory practices.

Physicochemical Properties

Quantitative data on the physical and chemical properties of **Boc-D-Lys(Z)-OH** are summarized below. These values are essential for understanding the compound's behavior under various experimental conditions.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₈ N ₂ O ₆	PubChem[1]
Molecular Weight	380.4 g/mol	PubChem[1]
CAS Number	2389-45-9 (L-isomer), 76477-42-4 (D-isomer)	PubChem[1]
Form	Solid	ChemicalBook[2]
Storage Temperature	2-8°C, under inert gas (nitrogen or Argon)	ChemicalBook[2][3]

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. However, for **Boc-D-Lys(Z)-OH**, the GHS classification is not consistently reported across different suppliers. Aggregated data from the ECHA C&L Inventory indicates that the hazards of this chemical are not uniformly classified.[1]

The following table summarizes the reported GHS hazard statements from a subset of notifications. It is crucial for researchers to note these inconsistencies and handle the compound with appropriate caution.

Hazard Class	Hazard Statement	Percentage of Notifications
Skin Corrosion/Irritation	H315: Causes skin irritation	50%
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	50%

Due to the lack of consensus on the GHS classification, a conservative approach to handling is recommended, treating the substance as potentially hazardous.

Experimental Protocols

Detailed experimental protocols for the determination of the toxicological and ecotoxicological properties of **Boc-D-Lys(Z)-OH** are not available in the public domain. The summarized hazard data is based on notifications to regulatory bodies by chemical suppliers.

Recommended Safety Precautions and Handling

Given the reported skin and eye irritation potential, the following general safety precautions, derived from safety data sheets of similar amino acid derivatives, should be observed when handling **Boc-D-Lys(Z)-OH**:

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.^[4]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.^[4]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.^[4]
- Respiratory Protection: If dusts are generated, a NIOSH-approved respirator may be necessary.^[4]

Handling:

- Avoid contact with skin, eyes, and clothing.^[4]
- Avoid breathing dust.^[4]
- Wash hands thoroughly after handling.^[4]

Storage:

- Store in a tightly sealed container in a cool, dry place.^{[2][4]}
- As recommended, store at 2-8°C under an inert atmosphere.^{[2][3]}

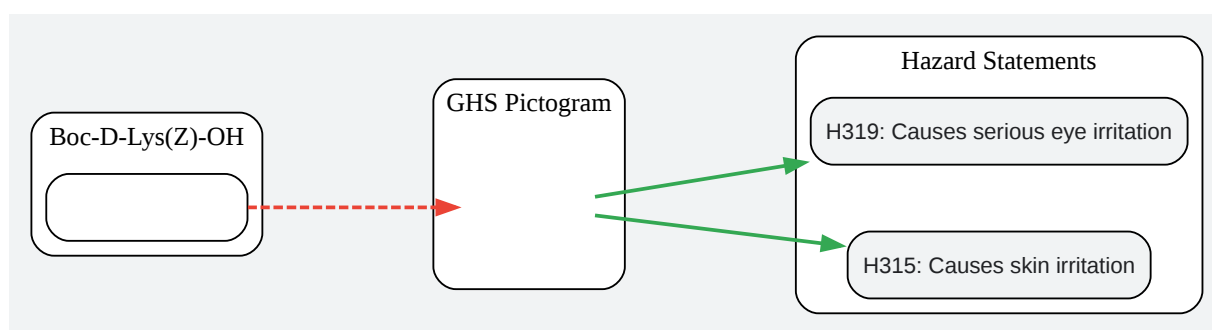
First Aid Measures

In case of exposure, the following first-aid measures are recommended based on general practice for chemical laboratory safety:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[4]
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4]
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.

GHS Hazard Communication Diagram

The following diagram illustrates the potential hazards of **Boc-D-Lys(Z)-OH** based on the reported, albeit inconsistent, GHS classifications.



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